

An In-depth Technical Guide on Diethyl Allyl Phosphate

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Compound of Interest

Compound Name: Diethyl allyl phosphate

Cat. No.: B041220

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This guide provides detailed information on the molecular properties of **diethyl allyl phosphate**, tailored for researchers, scientists, and professionals in drug development.

Molecular and Chemical Properties

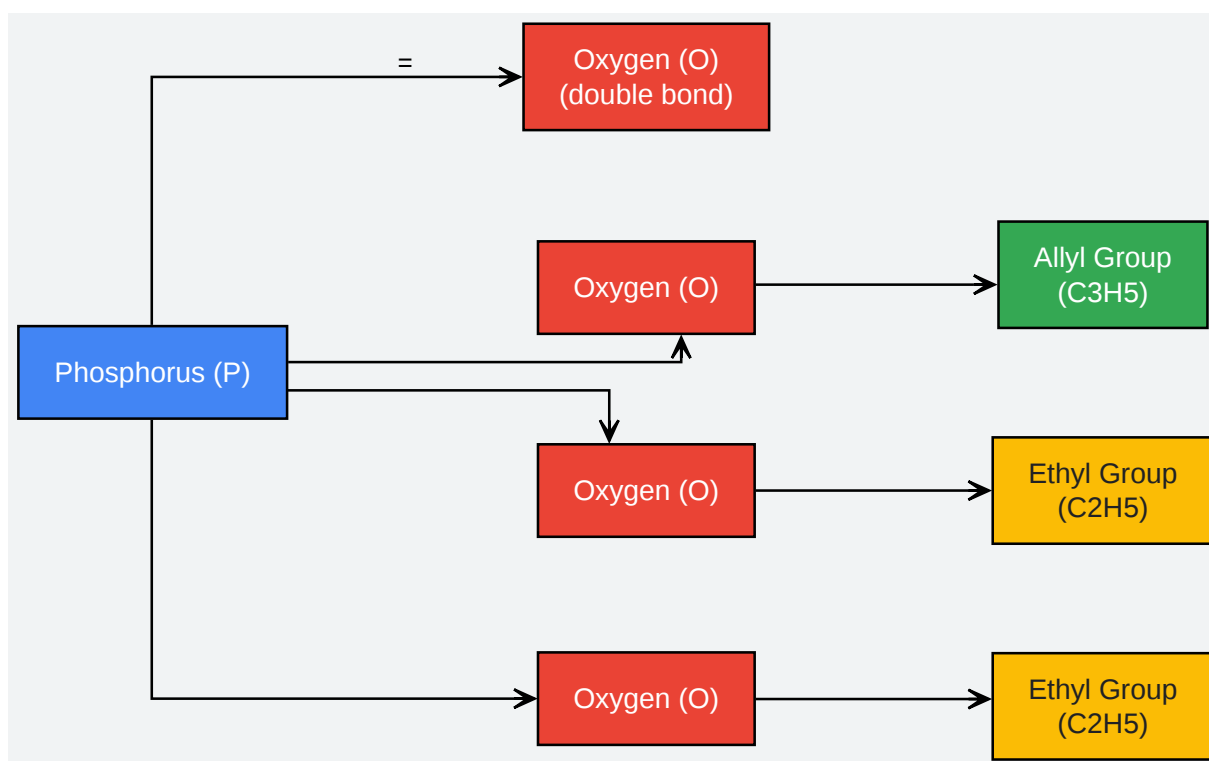
Diethyl allyl phosphate is an organophosphate compound with significance in various chemical syntheses. A clear understanding of its fundamental properties is crucial for its application in research and development.

The molecular formula for **diethyl allyl phosphate** is C₇H₁₅O₄P.^{[1][2][3]} Its molecular weight is 194.17 g/mol.^{[1][3][4][5]} The linear formula is represented as H₂C=CHCH₂OP(O)(OC₂H₅)₂.^{[1][4]}

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₇ H ₁₅ O ₄ P |
| Molecular Weight | 194.17 g/mol |
| Linear Formula | H ₂ C=CHCH ₂ OP(O)(OC ₂ H ₅) ₂ |
| Boiling Point | 45-46 °C |
| Density | 1.09 g/mL at 25 °C |

Structural Representation

The structural arrangement of **diethyl allyl phosphate** consists of a central phosphate group bonded to an allyl group and two ethyl groups. This structure is key to its reactivity and function in chemical reactions.



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Molecular components of **diethyl allyl phosphate**.

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References

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